

N-(Chloroacetoxy)succinimide: A Technical Guide to its Discovery and Initial Synthesis

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Compound of Interest

Compound Name: **N-(Chloroacetoxy)succinimide**

Cat. No.: **B139724**

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This technical guide provides an in-depth overview of the discovery and initial synthesis of **N-(Chloroacetoxy)succinimide**, a valuable reagent in bioconjugation and organic synthesis.

This document details the seminal synthetic protocol, key quantitative data, and visual representations of the synthetic pathway.

Introduction

N-(Chloroacetoxy)succinimide, with the CAS Number 27243-15-8, is a reactive chemical compound widely utilized for the introduction of a chloroacetyl group.^{[1][2]} This functional group can subsequently react with nucleophiles, such as thiols on cysteine residues in proteins, making it a useful tool for protein labeling, crosslinking, and the development of antibody-drug conjugates (ADCs).^[3] The initial synthesis of this compound provided a foundational method for accessing this important chemical entity. While the specific initial impetus for its discovery is detailed in specialized literature, its utility as a bifunctional reagent is evident from its structure, combining the reactivity of an N-hydroxysuccinimide (NHS) ester with a chloroacetyl moiety.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **N-(Chloroacetoxy)succinimide** is presented in Table 1. This information has been compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
CAS Number	27243-15-8	[1] [2] [4]
Molecular Formula	C ₆ H ₆ CINO ₄	[1] [2] [4]
Molecular Weight	191.57 g/mol	[1] [2] [4]
Appearance	Off-white to white solid	[3]
Melting Point	112-116 °C	[3]
Purity	≥95%	[5]
Storage Temperature	2-8 °C	[6]

Initial Synthesis

The first reported synthesis of **N-(Chloroacetoxy)succinimide** was described in a 2014 publication in Bioorganic & Medicinal Chemistry Letters. The synthesis involves the reaction of N-hydroxysuccinimide with chloroacetyl chloride in the presence of a base.

Experimental Protocol

The following protocol is based on the procedure described in the literature for the initial synthesis of **N-(Chloroacetoxy)succinimide**.

Materials:

- N-Hydroxysuccinimide (NHS)
- Chloroacetyl chloride
- Triethylamine (TEA)
- Chloroform (anhydrous)
- Standard laboratory glassware
- Magnetic stirrer

- Ice bath

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve N-hydroxysuccinimide in anhydrous chloroform.
- Cool the solution to 0 °C using an ice bath.
- Slowly add triethylamine to the cooled solution while stirring.
- To this mixture, add chloroacetyl chloride dropwise, ensuring the temperature remains at 0 °C.
- Continue stirring the reaction mixture at 0 °C for the time specified in the original publication (typically several hours).
- Monitor the reaction progress using a suitable analytical technique, such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically worked up by washing with water and brine to remove water-soluble byproducts.
- The organic layer is then dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization from an appropriate solvent system to yield **N-(Chloroacetoxy)succinimide** as a solid.

Quantitative Data from the Initial Synthesis:

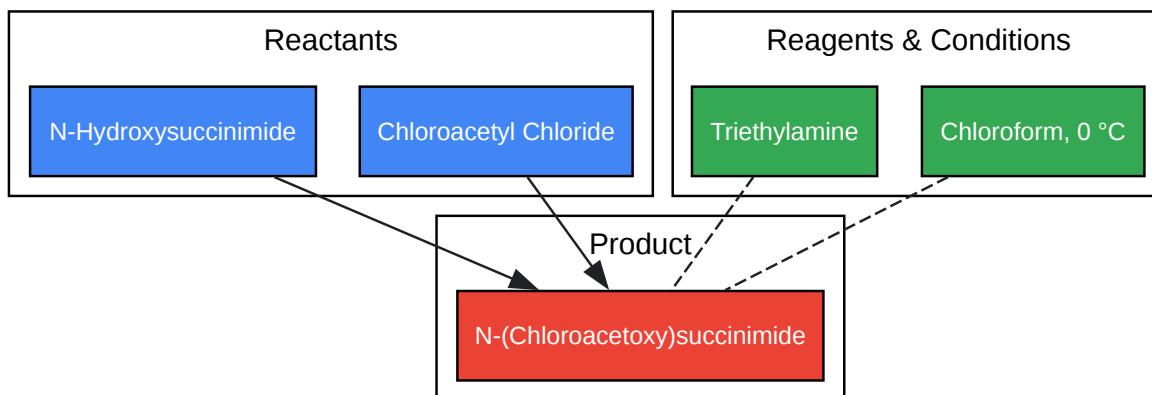
Parameter	Value	Reference
Yield	53%	[7]
Reaction Temperature	0 °C	[7]
Solvent	Chloroform	[7]
Base	Triethylamine	[7]

Visualizing the Synthesis

The synthesis of **N-(Chloroacetoxy)succinimide** can be visually represented to clarify the reaction pathway and the experimental workflow.

Synthetic Pathway

The following diagram illustrates the chemical transformation from N-hydroxysuccinimide and chloroacetyl chloride to **N-(Chloroacetoxy)succinimide**.

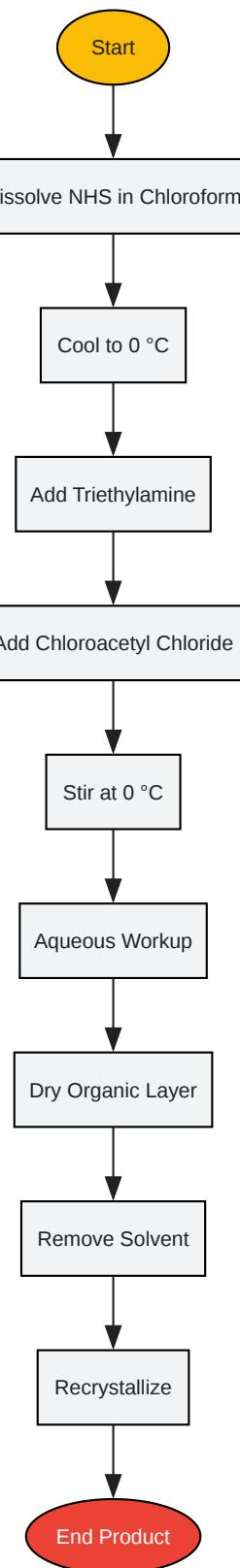


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Caption: Synthetic pathway for **N-(Chloroacetoxy)succinimide**.

Experimental Workflow

This diagram outlines the key steps in the experimental procedure for the synthesis of **N-(Chloroacetoxy)succinimide**.



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Caption: Experimental workflow for the synthesis.

Conclusion

The initial synthesis of **N-(Chloroacetoxy)succinimide** established a straightforward and accessible method for preparing this versatile bifunctional reagent. The availability of this compound has since facilitated numerous applications in chemical biology and drug development, particularly in the site-specific modification of proteins and the construction of complex bioconjugates. This guide provides the core technical details of its synthesis, offering a valuable resource for researchers in the field.

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